

An In-depth Technical Guide to the Chemical Structure and Activity of ML404

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Compound of Interest

Compound Name: ML404

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A Potent Inhibitor of the Mitochondrial Permeability Transition Pore

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **ML404**, a potent inhibitor of the mitochondrial permeability transition pore (mtPTP). This document is intended for researchers, scientists, and drug development professionals working in the fields of mitochondrial biology, cell death, and neurodegenerative diseases.

Chemical Structure and Properties

ML404 is a small molecule belonging to the diarylisoxazole-3-carboxamide class of compounds. Its chemical identity is well-defined, with the following key identifiers:

Property	Value
IUPAC Name	N-(2-chloro-3-methylphenyl)-5-(3-hydroxyphenyl)isoxazole-3-carboxamide
Chemical Formula	C ₁₇ H ₁₃ ClN ₂ O ₃
Molecular Weight	328.75 g/mol
CAS Number	1826026-00-9
SMILES String	O=C(NC1=CC(Cl)=CC=C1C)C2=NOC(C3=CC=CC(O)=C3)=C2

Biological Activity

ML404 is a highly potent inhibitor of the mitochondrial permeability transition pore (mtPTP), a critical regulator of cell death. The opening of the mtPTP is implicated in a variety of pathological conditions, including ischemia-reperfusion injury, neurodegenerative diseases, and muscular dystrophies.

The primary biological activity of **ML404** is the inhibition of mitochondrial swelling, a hallmark of mtPTP opening. It exhibits a half-maximal effective concentration (EC₅₀) of 4.9 nM in suppressing calcium-induced mitochondrial swelling.^[1] A key advantage of **ML404** is its selectivity; it only disrupts mitochondrial coupling at concentrations exceeding 100 µM, indicating a wide therapeutic window.^[1]

Quantitative Data on Biological Activity

Parameter	Value	Reference
Mitochondrial Swelling Inhibition (EC ₅₀)	4.9 nM	^[1]
Mitochondrial Coupling Disruption	> 100 µM	^[1]

Experimental Protocols

The following are detailed methodologies for key experiments used to characterize the activity of **ML404**.

Mitochondrial Swelling Assay

This assay measures the change in light scattering of a mitochondrial suspension as an indicator of mitochondrial volume.

- **Mitochondria Isolation:** Isolate mitochondria from a relevant tissue source (e.g., mouse liver) using differential centrifugation.
- **Assay Buffer:** Resuspend the isolated mitochondria in a swelling buffer (e.g., 120 mM KCl, 10 mM Tris-HCl, 5 mM KH_2PO_4 , pH 7.4).
- **Compound Incubation:** Pre-incubate the mitochondrial suspension with varying concentrations of **ML404** or vehicle control.
- **Induction of Swelling:** Induce mitochondrial swelling by adding a calcium pulse (e.g., 200 μM CaCl_2).
- **Measurement:** Monitor the decrease in absorbance at 540 nm over time using a spectrophotometer. The rate of absorbance decrease is proportional to the rate of mitochondrial swelling.
- **Data Analysis:** Calculate the EC_{50} value by plotting the rate of swelling against the concentration of **ML404**.

Calcium Retention Capacity (CRC) Assay

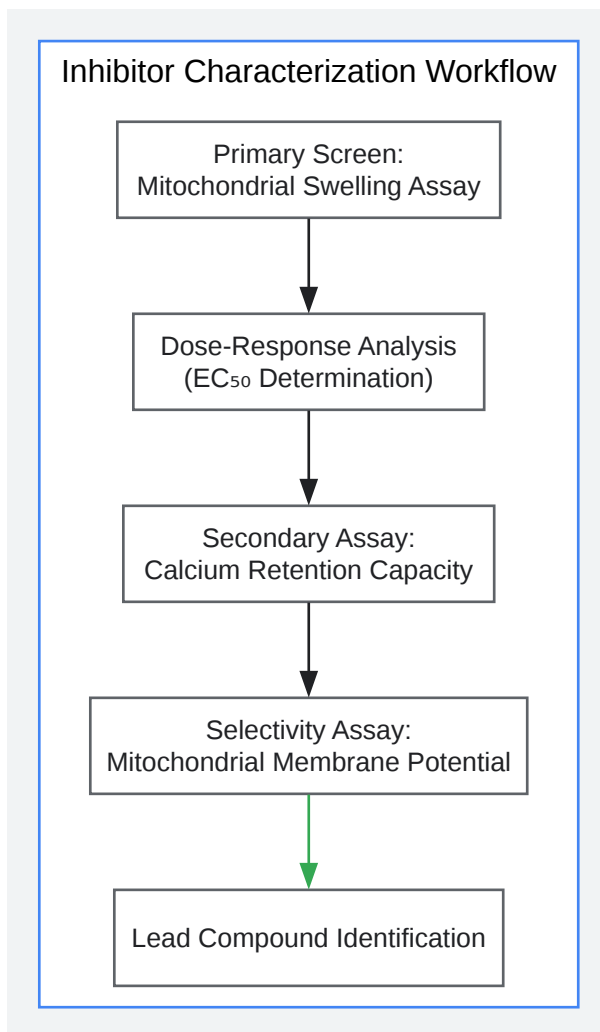
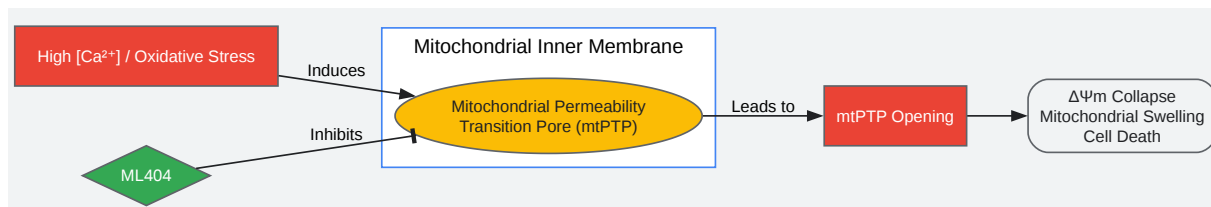
This assay measures the ability of mitochondria to sequester and retain calcium before the induction of mtPTP opening.

- **Mitochondria Isolation:** Isolate mitochondria as described above.
- **Assay Buffer:** Resuspend mitochondria in a buffer containing a fluorescent calcium indicator (e.g., Calcium Green 5N).

- **Compound Incubation:** Pre-incubate the mitochondrial suspension with **ML404** or vehicle control.
- **Calcium Pulses:** Add sequential pulses of a known concentration of CaCl_2 to the mitochondrial suspension.
- **Measurement:** Monitor the fluorescence of the calcium indicator. A sharp increase in fluorescence indicates the release of calcium from the mitochondria due to mtPTP opening.
- **Data Analysis:** The total amount of calcium taken up by the mitochondria before pore opening is defined as the calcium retention capacity.

Signaling Pathway and Mechanism of Action

ML404 is believed to directly inhibit the mtPTP, preventing its opening in response to stimuli such as high calcium and oxidative stress. The precise molecular target of **ML404** on the mtPTP complex is still under investigation, but it is thought to act independently of cyclophilin D, a known regulator of the pore.



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References

- 1. medchemexpress.com [medchemexpress.com]
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